

Application Notes and Protocols: Preparation of GSK-5503A Stock Solution

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: GSK-5503A

Cat. No.: B15623400

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This document provides a detailed protocol for the preparation of a stock solution of **GSK-5503A**, a novel selective CRAC channel blocker. Adherence to these guidelines is crucial for ensuring the accuracy and reproducibility of experimental results.

Data Presentation

Quantitative data for **GSK-5503A** is summarized in the table below for easy reference.

Parameter	Value	Source
Molecular Formula	C ₂₃ H ₁₇ F ₂ N ₃ O ₂	[1]
Molecular Weight	405.40 g/mol	[1]
Solubility	DMSO	[1]
Purity	>98% (by HPLC)	[1]
Short-term Storage	0°C (desiccated)	[1]
Long-term Storage	-20°C (desiccated)	[1]

Experimental Protocol

This protocol describes the preparation of a 10 mM stock solution of **GSK-5503A** in DMSO. This is a commonly used concentration for initial experiments, but the optimal concentration may vary depending on the specific application.

Materials:

- **GSK-5503A** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettors and sterile pipette tips

Procedure:

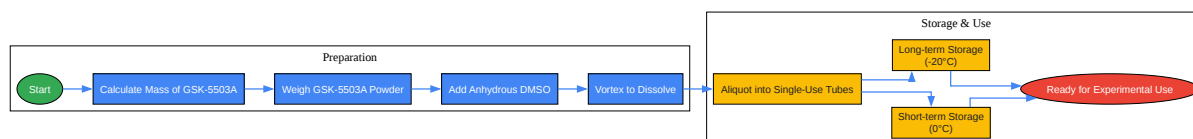
- Determine the required mass of **GSK-5503A**:
 - To prepare a 10 mM stock solution, the required mass can be calculated using the following formula:
 - $\text{Mass (mg)} = \text{Desired Concentration (M)} \times \text{Molecular Weight (g/mol)} \times \text{Volume (L)} \times 1000 \text{ (mg/g)}$
 - For 1 mL (0.001 L) of a 10 mM (0.01 M) solution:
 - $\text{Mass (mg)} = 0.01 \text{ mol/L} \times 405.40 \text{ g/mol} \times 0.001 \text{ L} \times 1000 \text{ mg/g} = 4.054 \text{ mg}$
- Weighing **GSK-5503A**:
 - Carefully weigh out the calculated amount of **GSK-5503A** powder using a calibrated analytical balance in a clean, dry weighing boat or directly into a pre-weighed sterile microcentrifuge tube.

- Dissolution:
 - Add the appropriate volume of anhydrous DMSO to the microcentrifuge tube containing the **GSK-5503A** powder. For a 10 mM solution, if you weighed 4.054 mg, you would add 1 mL of DMSO.
 - Cap the tube securely.
 - Vortex the solution until the **GSK-5503A** is completely dissolved. Gentle warming in a water bath (not exceeding 37°C) may aid in dissolution if necessary, but observe the solution for any signs of degradation.
- Aliquoting and Storage:
 - Once the stock solution is clear and homogenous, it is recommended to aliquot it into smaller, single-use volumes in sterile microcentrifuge tubes. This will prevent repeated freeze-thaw cycles which can degrade the compound.
 - For short-term storage (up to a few days), store the aliquots at 0°C.[\[1\]](#)
 - For long-term storage, store the aliquots at -20°C, ensuring they are well-sealed and protected from light.[\[1\]](#)

Safety Precautions:

- Always wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves, when handling **GSK-5503A** and DMSO.
- Handle the compound in a well-ventilated area or a chemical fume hood.
- Refer to the material safety data sheet (MSDS) for **GSK-5503A** for comprehensive safety information. In the absence of a specific MSDS, treat the compound with the caution appropriate for a novel chemical entity.
- DMSO is a potent solvent and can facilitate the absorption of substances through the skin. Avoid direct contact.

Mandatory Visualization



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Caption: Workflow for preparing **GSK-5503A** stock solution.

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References

- 1. GSK-5503A Supplier | CAS 1253186-46-7| AOBIIOUS [aobious.com]
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